

A Comprehensive Technical Guide to 6-(Difluoromethyl)pyridin-3-amine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 6-(Difluoromethyl)pyridin-3-amine hydrochloride

Cat. No.: B1431326

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive technical overview of **6-(difluoromethyl)pyridin-3-amine hydrochloride**, a crucial building block in modern medicinal chemistry. We will explore its chemical properties, synthesis, characterization, and applications, offering field-proven insights and detailed protocols to empower researchers in their drug discovery and development endeavors.

Introduction: The Significance of the Difluoromethyl Group in Medicinal Chemistry

The strategic incorporation of fluorine into drug candidates is a widely employed strategy to enhance their pharmacological profiles. The difluoromethyl (-CF₂H) group, in particular, has gained significant attention.^{[1][2]} It can increase lipophilicity, improve metabolic stability, and enhance binding affinity to target proteins.^[1] These attributes are critical for optimizing pharmacokinetic profiles and therapeutic outcomes.^[1] Consequently, compounds featuring the difluoromethylpyridine scaffold are of great interest for developing treatments for a wide array of diseases.^{[1][2]} **6-(difluoromethyl)pyridin-3-amine hydrochloride** serves as a versatile intermediate, with reactive sites that allow for further chemical transformations, making it a valuable starting material for synthesizing more complex and biologically active molecules.^{[1][2]}

Physicochemical Properties

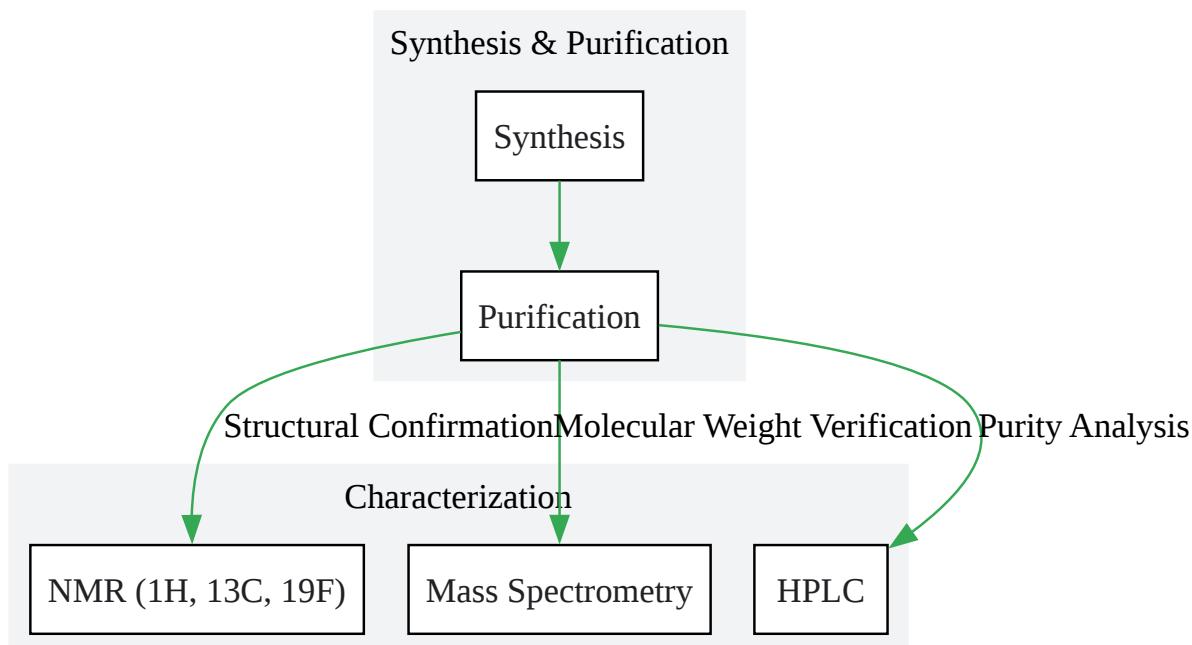
A thorough understanding of the physicochemical properties of a building block is paramount for its effective use in synthesis and drug design.

Property	Value	Source
Molecular Formula	C6H7ClF2N2	[3]
Molecular Weight	164.03 g/mol (free base)	[4]
CAS Number	1646152-50-2	[3] [5]
Appearance	Solid	
Solubility	Water soluble	[6]
Storage	Store in a dry, cool, and well-ventilated place. [6] Keep under an inert gas (nitrogen or argon) at 2–8 °C.	

Synthesis and Purification

The synthesis of **6-(difluoromethyl)pyridin-3-amine hydrochloride** is a multi-step process that requires careful control of reaction conditions to ensure a high yield and purity of the final product. A general synthetic approach is outlined below.

Diagram: Synthetic Pathway

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 6-(Difluoromethyl)pyridin-3-amine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available

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